

An In-depth Technical Guide to 5-Oxazoleacetic acid, methyl ester

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Compound of Interest

Compound Name: 5-Oxazoleacetic acid, methyl ester

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This technical guide provides a comprehensive overview of **5-Oxazoleacetic acid, methyl ester**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its chemical identity, physicochemical properties, synthesis, and analytical methodologies, and explores its potential biological significance.

Core Data Presentation

Nomenclature and Chemical Identity

The compound "**5-Oxazoleacetic acid, methyl ester**" is systematically known as methyl 2-(oxazol-5-yl)acetate. Its chemical identity is established by the following identifiers:

Identifier	Value
CAS Number	947771-08-6[1]
Molecular Formula	C ₆ H ₇ NO ₃
Molecular Weight	141.13 g/mol
Synonyms	Methyl 2-(1,3-oxazol-5-yl)acetate

Physicochemical Properties

Detailed experimental data on the physical properties of methyl 2-(oxazol-5-yl)acetate is not readily available in public databases. The following table includes predicted values and data for structurally related compounds to provide an estimation.

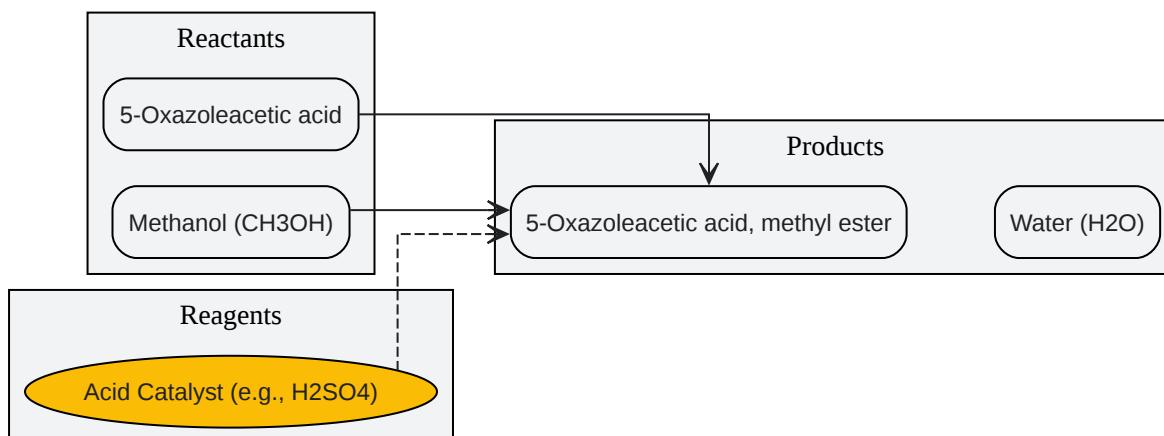
Property	Value	Source
Topological Polar Surface Area	52.33 Å ²	Predicted for a related benzoxazole derivative[2]
logP	1.5433	Predicted for a related benzoxazole derivative[2]
Hydrogen Bond Acceptors	4	Predicted for a related benzoxazole derivative[2]
Hydrogen Bond Donors	0	Predicted for a related benzoxazole derivative[2]
Rotatable Bonds	2	Predicted for a related benzoxazole derivative[2]

Experimental Protocols

Synthesis of 5-Oxazoleacetic acid, methyl ester

A common and efficient method for the synthesis of oxazole derivatives involves the reaction of a carboxylic acid with an isocyanoacetate. The following is a representative protocol adapted from established methods for oxazole synthesis.[3]

Reaction Scheme:



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A representative Fisher esterification reaction for the synthesis of **5-Oxazoleacetic acid, methyl ester**.

Materials:

- 5-Oxazoleacetic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)

Procedure:

- To a solution of 5-Oxazoleacetic acid in an excess of anhydrous methanol, slowly add a catalytic amount of concentrated sulfuric acid while cooling in an ice bath.
- Allow the reaction mixture to warm to room temperature and then reflux for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- Neutralize the residue with a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude methyl 2-(oxazol-5-yl)acetate.
- Purify the crude product by column chromatography on silica gel.

Analytical Characterization

The synthesized compound should be characterized using standard analytical techniques to confirm its identity and purity.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methyl ester protons (a singlet around 3.7 ppm), the methylene protons of the acetic acid moiety (a singlet), and the protons of the oxazole ring.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon of the ester, the carbons of the oxazole ring, the methylene carbon, and the methyl carbon.

2. Mass Spectrometry (MS):

- Electrospray ionization (ESI) mass spectrometry can be used to determine the molecular weight of the compound, with the expected molecular ion peak $[\text{M}+\text{H}]^+$ at m/z 142.05.

3. Infrared (IR) Spectroscopy:

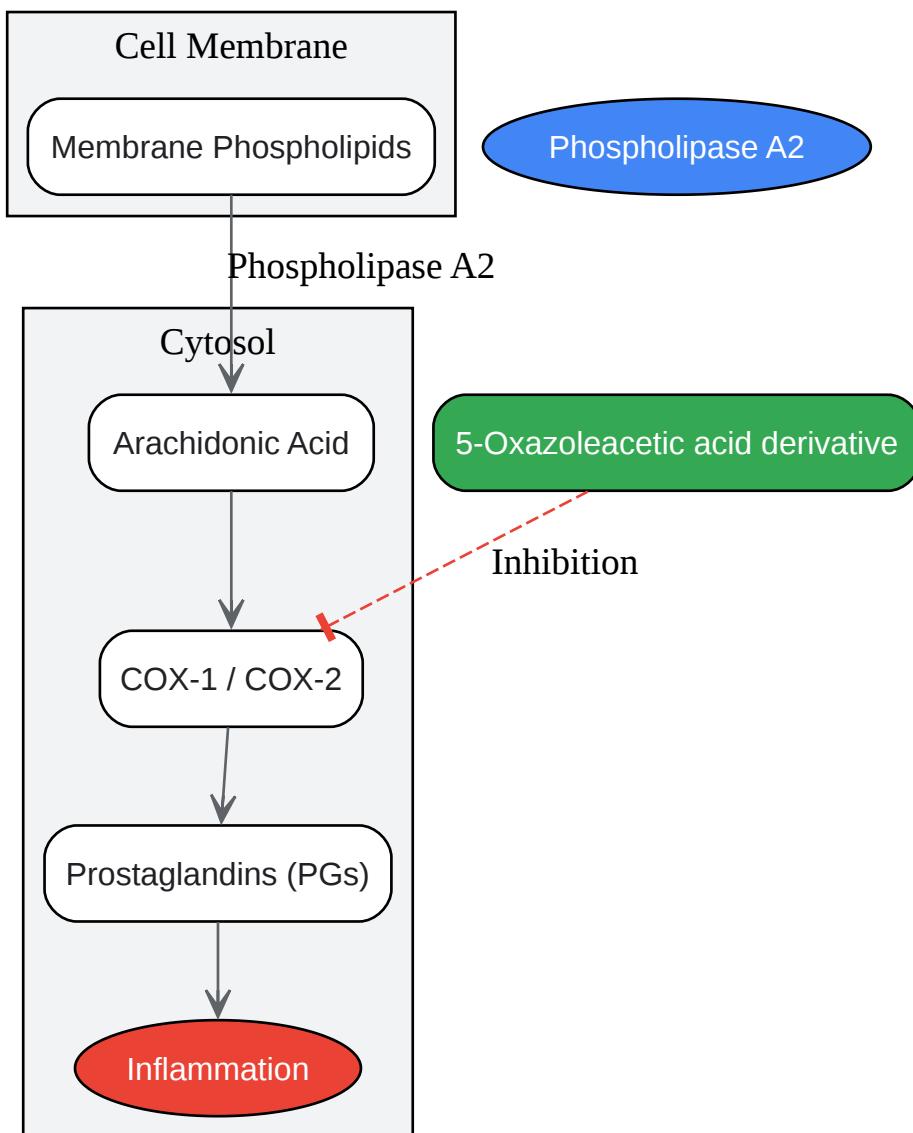
- The IR spectrum should exhibit characteristic absorption bands for the C=O stretch of the ester (around 1740 cm^{-1}), C=N stretching of the oxazole ring, and C-O stretching.

Biological Activity and Signaling Pathways

Oxazole derivatives are known to possess a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^[4] The anti-inflammatory effects of some oxazole-containing compounds are attributed to their ability to inhibit cyclooxygenase (COX) enzymes, which are key in the inflammatory pathway.

Putative Anti-inflammatory Signaling Pathway

The following diagram illustrates the potential mechanism of action of an oxazole-based anti-inflammatory agent by inhibiting the COX pathway, which leads to a reduction in the production of pro-inflammatory prostaglandins.



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Inhibition of the COX pathway by an oxazole derivative.

Conclusion

5-Oxazoleacetic acid, methyl ester is a valuable building block in the synthesis of more complex molecules with potential therapeutic applications. The synthetic and analytical protocols outlined in this guide provide a framework for researchers to produce and characterize this compound. Further investigation into its biological activities, particularly its potential as an anti-inflammatory agent, is warranted. The provided signaling pathway diagram

offers a conceptual model for its mechanism of action, which can guide future pharmacological studies.

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